

Physical properties of 3-Bromopenta-1,4-diene (boiling point, density)

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Compound of Interest

Compound Name: 3-Bromopenta-1,4-diene

Cat. No.: B15421964

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Technical Guide: Physical Properties of 3-Bromopenta-1,4-diene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **3-Bromopenta-1,4-diene**, a valuable reagent in organic synthesis. The document outlines its boiling point and density, accompanied by comprehensive experimental protocols for their determination.

Physical Properties of 3-Bromopenta-1,4-diene

The known physical properties of **3-Bromopenta-1,4-diene** are summarized in the table below. These values are critical for its handling, purification, and use in synthetic applications.

Property	Value
Boiling Point	128.3 °C at 760 mmHg
Density	1.344 g/cm ³

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to verifying the purity and identity of a chemical compound. The following sections detail standard laboratory procedures for measuring the boiling point and density of liquid samples such as **3-Bromopenta-1,4-diene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[1] For an accurate determination, the simple distillation method is widely employed.^[2]^[3]

Methodology: Simple Distillation

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure an accurate reading of the vapor temperature.^[4]
- **Sample Preparation:** Place a small volume of **3-Bromopenta-1,4-diene** into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask. As the liquid boils, the vapor will rise and surround the thermometer bulb.
- **Data Recording:** Record the temperature at which the vapor temperature remains constant while the liquid is distilling. This constant temperature is the boiling point of the liquid.^[1]^[4] It is also crucial to record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume.^[5] The pycnometer method is a precise technique for determining the density of liquids.

Methodology: Pycnometer Method

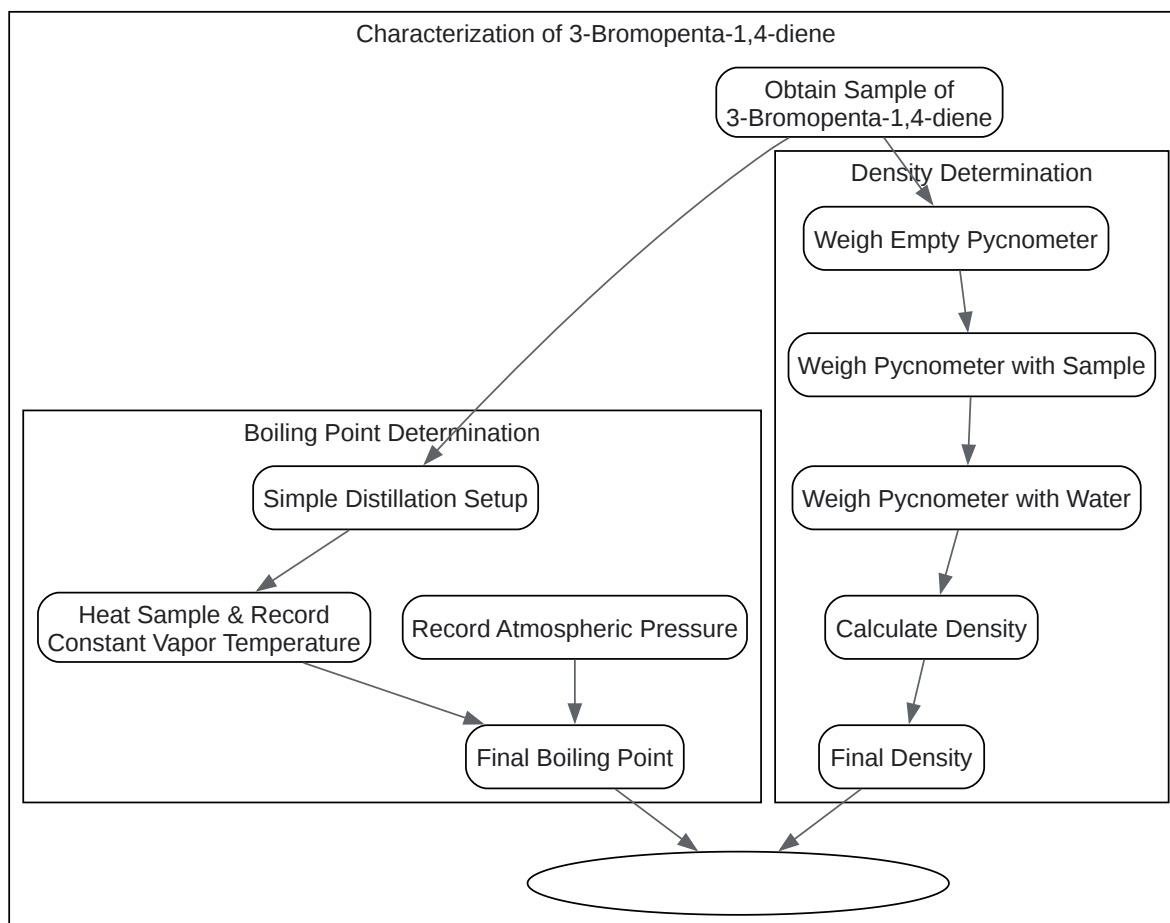
- **Pycnometer Preparation:** Thoroughly clean and dry a pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube).

- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer.
- Mass of Pycnometer with Sample: Fill the pycnometer with **3-Bromopenta-1,4-diene**, ensuring no air bubbles are present. Insert the stopper and allow any excess liquid to exit through the capillary. Carefully wipe the outside of the pycnometer and weigh it.
- Mass of Pycnometer with Water: Empty and clean the pycnometer. Fill it with distilled water and weigh it, following the same procedure as with the sample.
- Calculation: The density of the sample is calculated using the following formula:

Density of Sample = $\frac{[(\text{Mass of Pycnometer with Sample}) - (\text{Mass of Empty Pycnometer})]}{[(\text{Mass of Pycnometer with Water}) - (\text{Mass of Empty Pycnometer})]} \times \text{Density of Water at the experimental temperature.}$

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the characterization of a liquid organic compound through the determination of its boiling point and density.



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Caption: Workflow for the determination of boiling point and density of **3-Bromopenta-1,4-diene**.

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